

# 4,5-dicaffeoylquinic acid antioxidant activity comparison

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 4,5-Dicaffeoylquinic acid

CAS No.: 14534-61-3

Cat. No.: S622082

[Get Quote](#)

## Antioxidant Profile of Dicaffeoylquinic Acids

The table below summarizes the available experimental data on the antioxidant activity and related properties of different DCQA isomers.

Isomer	Reported Antioxidant Activity & Key Findings	Experimental Methods Cited	Source/Context
4,5-DCQA	Demonstrated antioxidative effects by reducing oxidative stress; activated Nrf2 pathway [1].	In vitro and in vivo pharmacological studies [1].	Pre-clinical evaluation for respiratory diseases [1].
3,4-DCQA	One of the main DCQA isomers studied for antioxidant activity [1].	LC-MS/MS, HPLC/UV, DPPH, ABTS+ assays [2].	Identified in <i>Pyrus ussuriensis</i> cultivars [2]; pharmacological review [1].
3,5-DCQA	One of the main DCQA isomers studied for antioxidant activity [1].	LC-MS/MS, HPLC/UV, DPPH, ABTS+ assays [2].	Identified in <i>Pyrus ussuriensis</i> cultivars [2]; pharmacological review [1].

Isomer	Reported Antioxidant Activity & Key Findings	Experimental Methods Cited	Source/Context
<b>1,3-DCQA (Cynarin)</b>	Shown to have significant binding potential in molecular docking studies against human peroxiredoxin 5 (docking score: -7.8) [3].	Molecular docking, ADME predictions [3].	Study on <i>Pseudoconyza viscosa</i> ethanolic extracts [3].
<b>Mixed/Unspecified DCQAs</b>	A dicaffeoylquinic acid derivative was the most abundant phenolic in goldenrod root extracts, showing high radical-scavenging capacity [4].	HPLC-PDA, LC/MS, ABTS assay [4].	Comparative analysis of <i>Solidago</i> species roots [4].

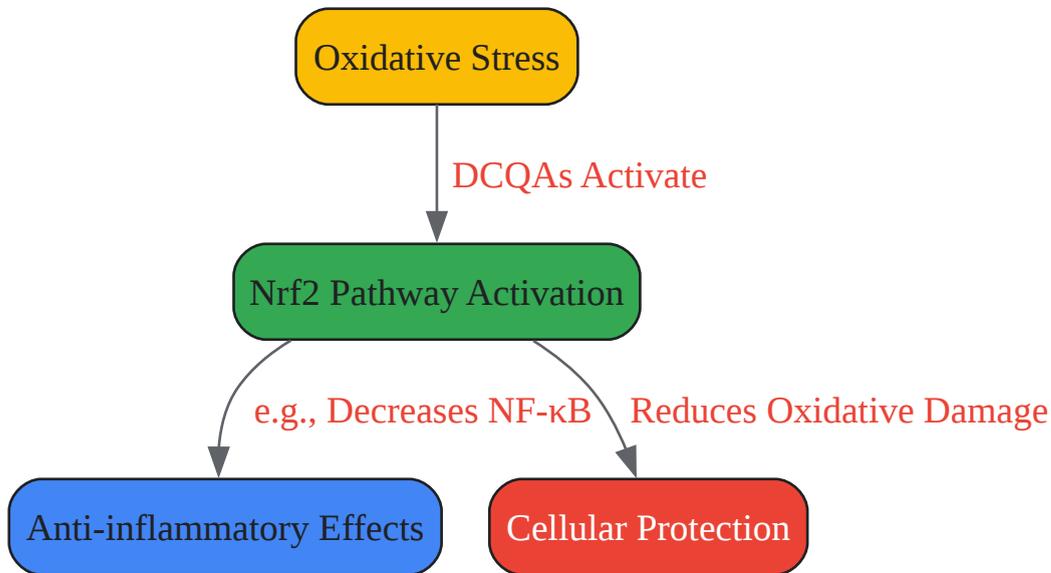
## Detailed Experimental Protocols

For researchers looking to replicate or benchmark these studies, here is a deeper dive into the key experimental methods referenced in the search results.

- **Antioxidant Activity Assays:** The most commonly cited methods for directly measuring antioxidant capacity are the **DPPH and ABTS+ radical scavenging assays** [2]. These are spectrophotometric methods based on the compounds' ability to donate an electron or hydrogen atom to stabilize colored radicals, resulting in a measurable loss of color [5] [6]. The **Folin-Ciocalteu assay** is used to determine **total polyphenol content (TPC)**, which correlates with antioxidant potential [2] [3].
- **Compound Identification and Quantification:** **High-Performance Liquid Chromatography (HPLC)**, often coupled with **Photodiode Array (PDA) or UV detection**, is a standard technique for separating and quantifying individual phenolic compounds in plant extracts [2] [4] [7]. For definitive identification, **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)** is used due to its high sensitivity and ability to provide structural information [2] [8].
- **Computational Evaluation:** **Molecular docking** is employed to predict the binding affinity and interactions between bioactive compounds (like 1,3-DCQA) and specific protein targets (e.g., human peroxiredoxin 5) involved in the body's antioxidant defense systems [3]. This provides a theoretical basis for the compound's mechanism of action.

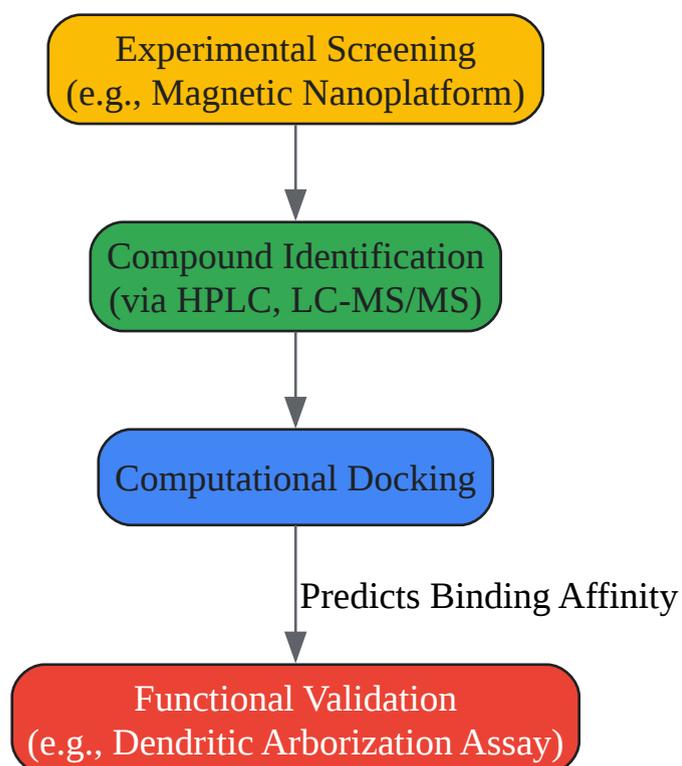
## Mechanisms of Action

The search results point to several key mechanisms through which DCQAs, including 4,5-DCQA, exert their antioxidant and related health effects. The following diagram illustrates the primary signaling pathway involved.



[Click to download full resolution via product page](#)

Beyond the Nrf2 pathway, the **binding of specific isomers to therapeutic targets** is another critical mechanism. The diagram below outlines the workflow for identifying and validating this activity.



Click to download full resolution via product page

## Interpretation and Further Research

- **Context is Key:** The current data strongly suggests that various DCQA isomers, including 4,5-DCQA, are potent antioxidants with multiple cellular mechanisms. However, their relative effectiveness can be highly dependent on the specific biological context, assay used, and plant source.
- **Filling the Knowledge Gap:** To make a definitive comparison, you may need to consult specialized chemical databases or run targeted laboratory experiments. A promising approach would be to employ a **standardized in vitro assay (like DPPH, ABTS, or FRAP) on purified samples of all six DCQA isomers** under identical conditions to generate the direct comparative data you require.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Pharmacological profile of dicaffeoylquinic acids and their ... [pmc.ncbi.nlm.nih.gov]
2. Comparative Assessment of Phytochemical Content and ... [mdpi.com]
3. Characterization of total phenolic and flavonoid content in ... [frontiersin.org]
4. Comparative Analysis of Root Phenolic Profiles and ... [mdpi.com]
5. Analytical Methods Used in Determining Antioxidant Activity [pmc.ncbi.nlm.nih.gov]
6. Spectrophotometric Methods for Measurement of ... [mdpi.com]
7. Quinic and caffeic acids derivatives: Affecting antioxidant ... [sciencedirect.com]
8. Rapid chemical characterization and pharmacological ... [sciencedirect.com]

To cite this document: Smolecule. [4,5-dicaffeoylquinic acid antioxidant activity comparison].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b622082#4-5-dicaffeoylquinic-acid-antioxidant-activity-comparison>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)